

Unveiling Carabrolactone B: A Technical Guide to its Natural Origins and Biosynthesis

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Compound of Interest

Compound Name: Carabrolactone B

Cat. No.: B563906

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Shanghai, China – November 19, 2025 – For researchers, scientists, and professionals in drug development, a comprehensive understanding of novel bioactive compounds is paramount. This technical guide delves into the natural sources and biosynthetic pathway of **Carabrolactone B**, a sesquiterpenoid lactone with potential pharmacological significance. This document provides a detailed overview of its origins, isolation protocols, and a proposed biosynthetic route, supported by quantitative data and visual diagrams to facilitate further research and development.

Natural Source and Isolation

Carabrolactone B is a naturally occurring sesquiterpenoid isolated from the aerial parts of *Carpesium abrotanoides*.^{[1][2]} This plant, belonging to the Asteraceae family, has been a source of various bioactive sesquiterpene lactones.^{[3][4][5][6][7]} The isolation of **Carabrolactone B**, along with its counterpart Carabrolactone A, was first reported by Wang et al. in 2009.

Quantitative Data on Isolation

The yield of **Carabrolactone B** from its natural source is a critical factor for research and potential development. The following table summarizes the quantitative data from the initial isolation study.

Compound	Plant Material	Extraction Method	Yield (mg)	Yield (%)
Carabrolactone B	Dried aerial parts of <i>Carpesium abrotanoides</i> (5 kg)	Ethanol extraction, followed by column chromatography	35	0.0007%

Experimental Protocols for Isolation and Characterization

The following protocols are based on the methodologies described in the primary literature for the successful isolation and structural elucidation of **Carabrolactone B**.

Plant Material and Extraction:

- Dried and powdered aerial parts of *Carpesium abrotanoides* (5 kg) were extracted with 95% ethanol at room temperature.
- The ethanol extract was concentrated under reduced pressure to yield a crude extract.
- The crude extract was then suspended in water and partitioned successively with petroleum ether, chloroform, and ethyl acetate.

Isolation and Purification:

- The chloroform-soluble fraction was subjected to column chromatography on silica gel.
- Elution was carried out with a gradient of petroleum ether and acetone.
- Fractions containing **Carabrolactone B** were identified by thin-layer chromatography (TLC) analysis.
- Further purification of the **Carabrolactone B**-containing fractions was achieved by repeated column chromatography on silica gel and preparative TLC to yield the pure compound.

Structure Elucidation: The structure of **Carabrolactone B** was determined using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Infrared (IR) Spectroscopy: To identify functional groups such as lactones and hydroxyl groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Including ^1H NMR, ^{13}C NMR, DEPT, and 2D NMR (COSY, HMQC, HMBC) experiments to establish the complete chemical structure and stereochemistry of the molecule.

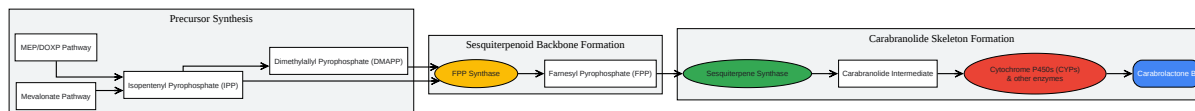
Biosynthesis of Carabrolactone B

Carabrolactone B is classified as a sesquiterpenoid, a large family of natural products derived from the C15 precursor, farnesyl pyrophosphate (FPP). The biosynthesis of sesquiterpenoids is a complex process involving cyclization and subsequent oxidative modifications.

Proposed Biosynthetic Pathway

The biosynthesis of **Carabrolactone B** is proposed to follow the general pathway for sesquiterpenoid lactones, originating from the mevalonate (MVA) or the 2-C-methyl-D-erythritol 4-phosphate (MEP) pathway to produce isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP). These five-carbon units are then condensed to form geranyl pyrophosphate (GPP) and subsequently farnesyl pyrophosphate (FPP).

The specific "carabranolide" skeleton of **Carabrolactone B** suggests a series of enzymatic steps involving a sesquiterpene synthase for the initial cyclization of FPP, followed by a cascade of oxidation reactions catalyzed by cytochrome P450 monooxygenases (CYPs) and other enzymes to form the characteristic lactone ring and other functional groups.

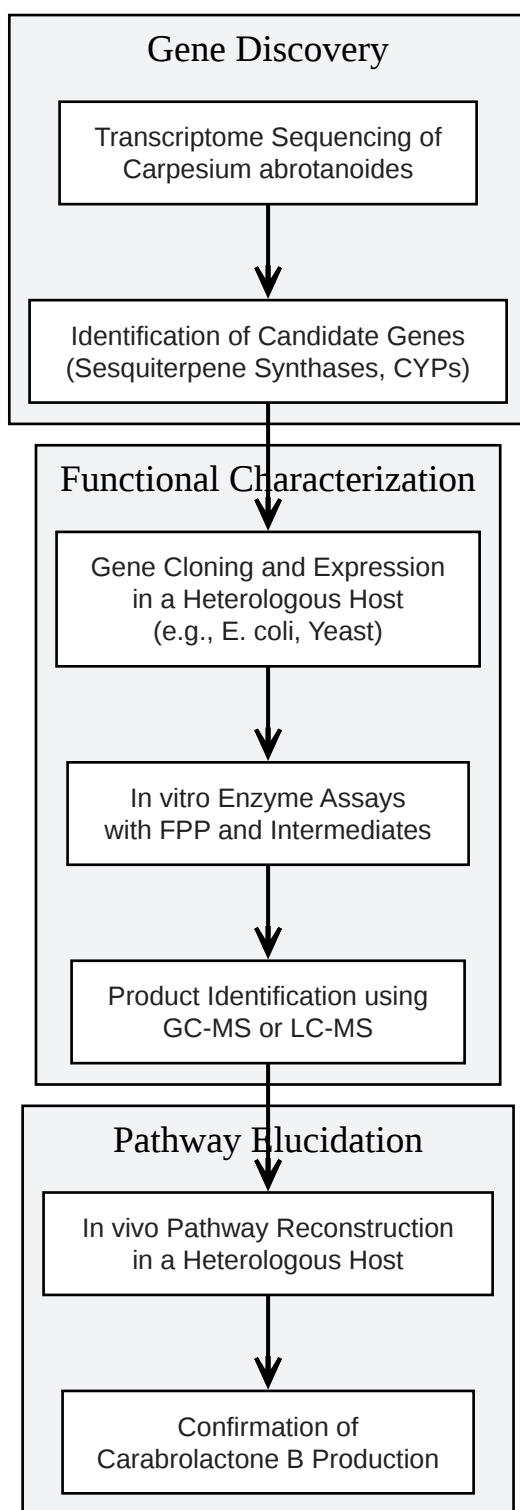


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Caption: Proposed biosynthetic pathway of **Carabrolactone B**.

Experimental Workflow for Biosynthetic Studies

Elucidating the precise enzymatic steps in the biosynthesis of **Carabrolactone B** requires further investigation. The following experimental workflow outlines a potential approach for identifying and characterizing the key enzymes involved.



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Caption: Experimental workflow for elucidating the biosynthetic pathway of **Carabrolactone B**.

Conclusion

Carabrolactone B, a sesquiterpenoid lactone from *Carpesium abrotanoides*, represents a molecule of interest for further scientific exploration. This guide provides a foundational understanding of its natural source, methods for its isolation, and a proposed biosynthetic pathway. The detailed protocols and visual diagrams are intended to serve as a valuable resource for researchers in natural product chemistry, biosynthesis, and drug discovery, paving the way for future investigations into the biological activities and potential applications of this compound.

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